

# Application Notes and Protocols for MSDC-0160

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: MSDC 0160

Cat. No.: B1668645

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the dissolution and use of MSDC-0160 (also known as Mitoglitazone) in experimental settings. MSDC-0160 is a modulator of the mitochondrial pyruvate carrier (MPC) and the mitochondrial target of thiazolidinediones (mTOT), acting as an insulin sensitizer with neuroprotective properties.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Chemical Properties

Property	Value
Formal Name	5-[[4-[2-(5-ethyl-2-pyridinyl)-2-oxoethoxy]phenyl]methyl]-2,4-thiazolidinedione <a href="#">[4]</a>
Molecular Formula	C <sub>19</sub> H <sub>18</sub> N <sub>2</sub> O <sub>4</sub> S <a href="#">[4]</a>
Molecular Weight	370.4 g/mol <a href="#">[4]</a>
Purity	≥98% <a href="#">[4]</a> <a href="#">[5]</a>

## Data Presentation: Solubility and Storage

MSDC-0160 is a crystalline solid.[\[4\]](#) Proper storage is crucial to maintain its stability and activity.

Table 1: Solubility of MSDC-0160

Solvent	Concentration
Dimethylformamide (DMF)	30 mg/mL[4]
Dimethyl sulfoxide (DMSO)	30 mg/mL[4]
DMSO:PBS (pH 7.2) (1:2)	0.3 mg/mL[4]
Ethanol	0.5 mg/mL[4]

Table 2: Recommended Storage Conditions

Form	Storage Temperature	Duration
Powder	-20°C	3 years[3]
4°C	2 years[3]	
Stock Solution in Solvent	-80°C	1 year[2]
-20°C	6 months[2][3]	

To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into single-use volumes.

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution for use in most in vitro experiments.

Materials:

- MSDC-0160 powder
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes

- Vortex mixer

#### Procedure:

- Calculate the required mass: For 1 mL of a 10 mM stock solution, the required mass of MSDC-0160 is 3.704 mg ( $\text{Mass} = 10 \text{ mmol/L} \times 1 \text{ L} \times 370.4 \text{ g/mol} \times 1000 \text{ mg/g}$ ).
- Weigh the compound: Carefully weigh out the calculated amount of MSDC-0160 powder in a sterile microcentrifuge tube.
- Dissolve in DMSO: Add the appropriate volume of anhydrous DMSO to the tube.
- Ensure complete dissolution: Vortex the solution until the MSDC-0160 is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary.
- Aliquot and store: Aliquot the stock solution into smaller, single-use volumes and store at -20°C or -80°C as per the storage guidelines.

## Protocol 2: Preparation of Working Solutions for In Vitro Cell-Based Assays

This protocol details the dilution of the DMSO stock solution for use in cell culture experiments.

#### Materials:

- 10 mM MSDC-0160 stock solution in DMSO
- Appropriate cell culture medium

#### Procedure:

- Determine the final concentration: The effective concentration of MSDC-0160 can range from 1 µM to 100 µM depending on the cell type and experimental goal.<sup>[2]</sup>
- Serial dilution: Perform a serial dilution of the 10 mM stock solution in cell culture medium to achieve the desired final concentration.

- Important: The final concentration of DMSO in the cell culture medium should be kept low (typically <0.1%) to avoid solvent-induced toxicity.
- Example Dilution for a 10  $\mu$ M working solution:
  - Add 1  $\mu$ L of the 10 mM MSDC-0160 stock solution to 999  $\mu$ L of cell culture medium.
  - Mix thoroughly by gentle pipetting before adding to the cells.

## Protocol 3: Formulation for In Vivo Oral Administration

This protocol provides a general guideline for preparing MSDC-0160 for oral gavage in animal models. The specific vehicle may need to be optimized based on the animal model and experimental design.

### Materials:

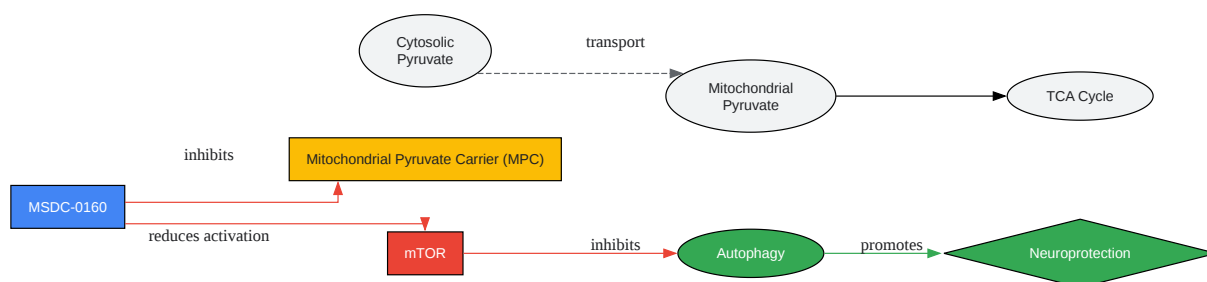
- MSDC-0160 powder
- Vehicle (e.g., 0.5% carboxymethylcellulose (CMC) in water, with 0.1% Tween 80)
- Homogenizer or sonicator

### Procedure:

- Calculate the required amount: Based on the desired dosage (e.g., 30 mg/kg) and the weight of the animals, calculate the total amount of MSDC-0160 needed.[\[2\]](#)
- Prepare the vehicle: Prepare the desired volume of the vehicle solution.
- Create a suspension: Gradually add the MSDC-0160 powder to the vehicle while continuously mixing using a homogenizer or sonicator to create a uniform suspension.
- Administer immediately: Administer the suspension to the animals via oral gavage immediately after preparation to ensure uniform dosing. The suspension should be continuously stirred during the dosing period to prevent settling.

## Mandatory Visualizations

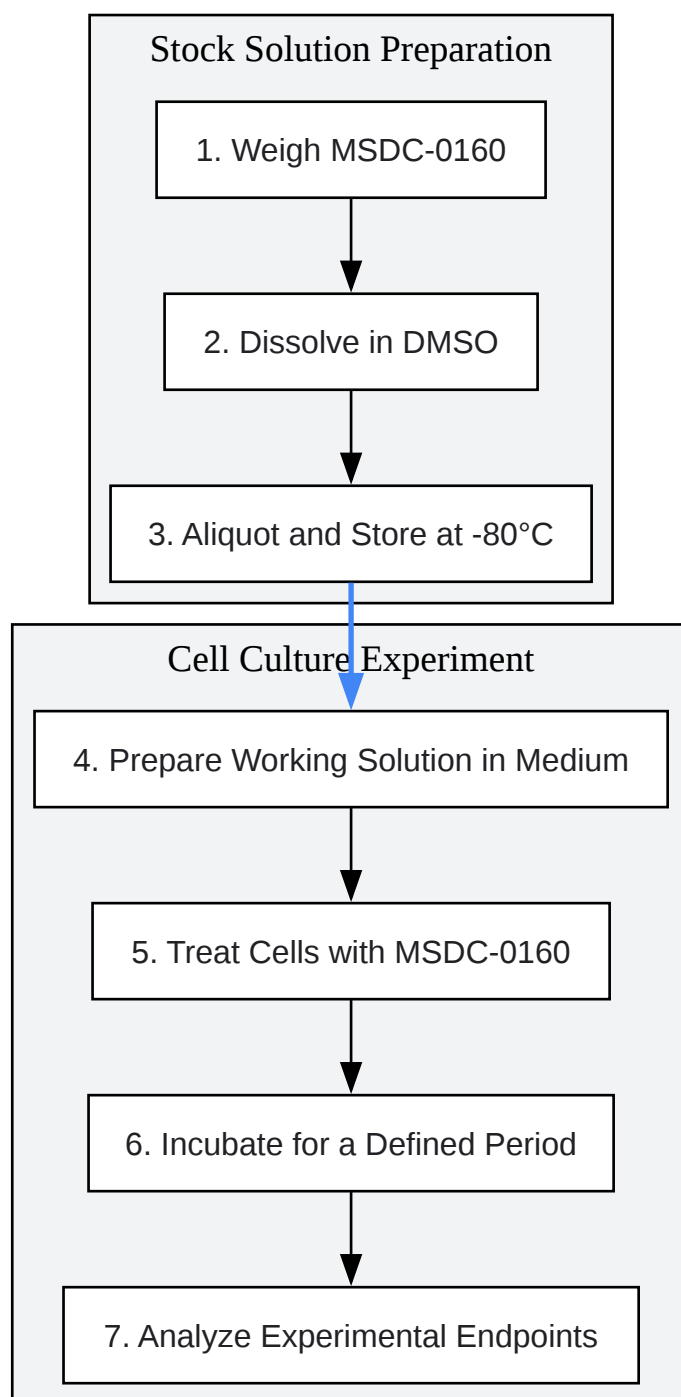
## Signaling Pathway of MSDC-0160



[Click to download full resolution via product page](#)

Caption: Mechanism of action of MSDC-0160.

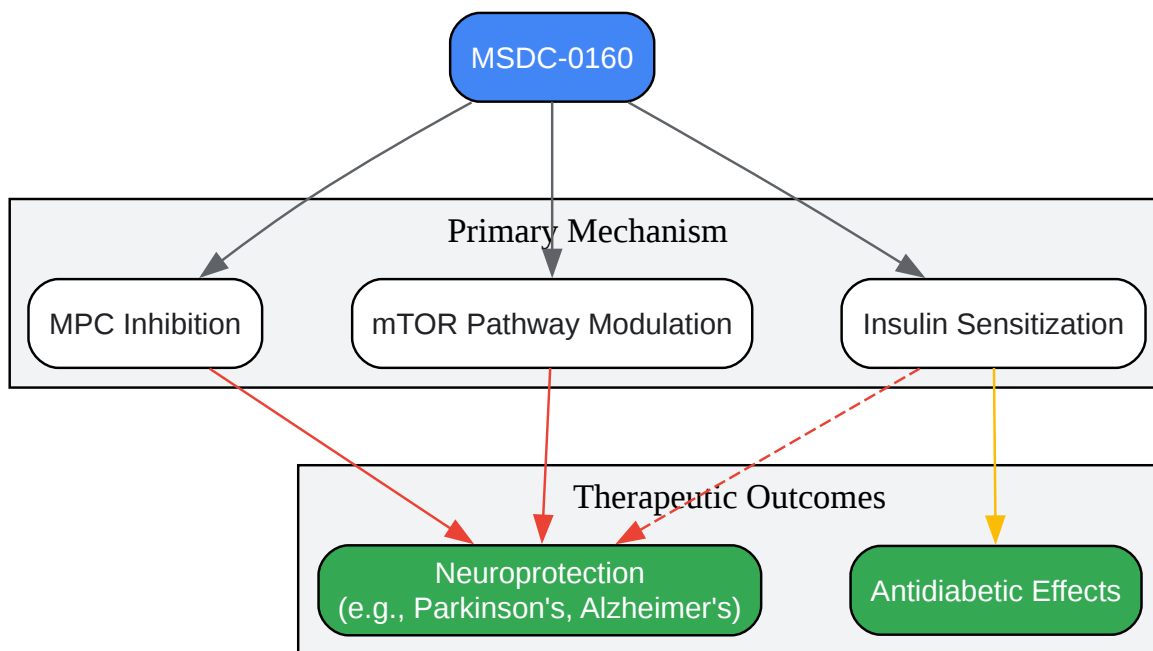
## Experimental Workflow for In Vitro Studies



[Click to download full resolution via product page](#)

Caption: Workflow for preparing and using MSDC-0160 in cell-based assays.

## Logical Relationship of MSDC-0160's Therapeutic Effects



[Click to download full resolution via product page](#)

Caption: Relationship between MSDC-0160's mechanisms and its therapeutic effects.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [admin.biosschina.com](http://admin.biosschina.com) [[admin.biosschina.com](http://admin.biosschina.com)]
- 2. [medchemexpress.com](http://medchemexpress.com) [[medchemexpress.com](http://medchemexpress.com)]
- 3. [abmole.com](http://abmole.com) [[abmole.com](http://abmole.com)]
- 4. [caymanchem.com](http://caymanchem.com) [[caymanchem.com](http://caymanchem.com)]

- 5. Mitoglitazone | CAS 146062-49-9 | CAY 10415 | MSDC 0160 | Tocris Bioscience [tocris.com]
- To cite this document: BenchChem. [Application Notes and Protocols for MSDC-0160]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668645#how-to-dissolve-msdc-0160-for-experiments]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)